

# Perylene Red: A Comprehensive Technical Guide for Researchers

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Perylene Red

Cat. No.: B1679657

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CAS Number: 123174-58-3

This in-depth technical guide serves as a comprehensive resource for researchers, scientists, and drug development professionals working with **Perylene Red**. The following sections provide critical data on its properties, safety protocols, and handling procedures to ensure safe and effective laboratory use.

## Chemical and Physical Properties

**Perylene Red**, also known by synonyms such as Lumogen Red 300 and ROT 300, is a fluorescent organic dye belonging to the perylene bisimide (PDI) family.<sup>[1][2]</sup> It is characterized by a planar polycyclic aromatic hydrocarbon framework.<sup>[1]</sup> The core structure consists of four fused benzene rings with functional phenoxy and diisopropylphenyl groups.<sup>[1]</sup> This complex structure imparts the compound with its distinct photophysical properties, including strong light absorption and fluorescence.

The following table summarizes the key physical and chemical properties of **Perylene Red**.

Property	Value
CAS Number	123174-58-3
Molecular Formula	C <sub>72</sub> H <sub>58</sub> N <sub>2</sub> O <sub>8</sub> [1][3]
Molecular Weight	1079.24 g/mol [1]
Appearance	Solid powder[3]
Melting Point	>300°C (decomposes)[1]
Density	1.3 ± 0.1 g/cm <sup>3</sup> [1]
Solubility	Soluble in DMSO and chloroform[1][3]
Purity	>95%[3]
Storage Temperature	Room temperature, in a dry, dark place

## Spectroscopic and Photophysical Properties

**Perylene Red** is widely utilized for its fluorescent properties. The photophysical characteristics are crucial for applications in fluorescent sensors and imaging.

Property	Value
Absorption Maxima (λ <sub>max</sub> )	465 nm[1]
Emission Maxima (λ <sub>max</sub> )	612 nm[1]
Fluorescence Quantum Yield	50% (in silicone matrix)[1]
Infrared (IR) Spectroscopy	C=O stretching: 1680 cm <sup>-1</sup> , C-H stretching (aromatic): 2920–3093 cm <sup>-1</sup> [1]

## Safety and Hazard Information

The safety data for **Perylene Red** indicates that it should be handled with care in a laboratory setting. It is important to note that while some sources provide specific hazard classifications, others state that it is not a hazardous substance. Therefore, it is prudent to handle it with appropriate precautions.

Category	Information
Signal Word	Warning
Hazard Statements	H302 (Harmful if swallowed), H315 (Causes skin irritation), H319 (Causes serious eye irritation), H335 (May cause respiratory irritation)
Precautionary Statements	P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P301+P312 (IF SWALLOWED: Call a POISON CENTER or doctor/physician if you feel unwell), P302+P352 (IF ON SKIN: Wash with plenty of soap and water), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.)

Note: Specific toxicological data such as LD50 (median lethal dose) and LC50 (median lethal concentration) for **Perylene Red** with CAS number 123174-58-3 are not readily available in the provided search results. The available toxicological information often pertains to the general class of perylenes and not this specific compound.

## Experimental Protocols

Adherence to strict experimental protocols is essential when working with **Perylene Red** to ensure personnel safety and experimental integrity.

### 4.1. Personal Protective Equipment (PPE)

Before handling **Perylene Red**, ensure the following personal protective equipment is worn:

- Eye Protection: Tightly fitting safety goggles.
- Skin Protection: Chemical-resistant gloves (e.g., nitrile) and a lab coat.

- Respiratory Protection: When handling the powder and in case of dust formation, use a NIOSH-approved respirator.

#### 4.2. Handling and Storage

- Ventilation: All handling of **Perylene Red** should be conducted in a well-ventilated area, preferably within a chemical fume hood.
- Storage: Store the compound in a tightly-closed container in a cool, dry, and dark place. Keep it away from incompatible materials such as strong oxidizing agents.
- Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the laboratory.

#### 4.3. Preparation of a Stock Solution (General Protocol)

- Ensure all necessary PPE is worn and work is conducted in a chemical fume hood.
- Weigh the desired amount of **Perylene Red** powder using a calibrated analytical balance.
- Carefully transfer the powder to a volumetric flask of the appropriate size.
- Add a small amount of a suitable solvent (e.g., DMSO or chloroform) to the flask to dissolve the powder.
- Once dissolved, add the solvent to the flask up to the calibration mark.
- Stopper the flask and invert it several times to ensure a homogenous solution.
- Label the flask clearly with the compound name, concentration, solvent, and date of preparation.
- Store the stock solution in a tightly sealed container in a cool, dark place.

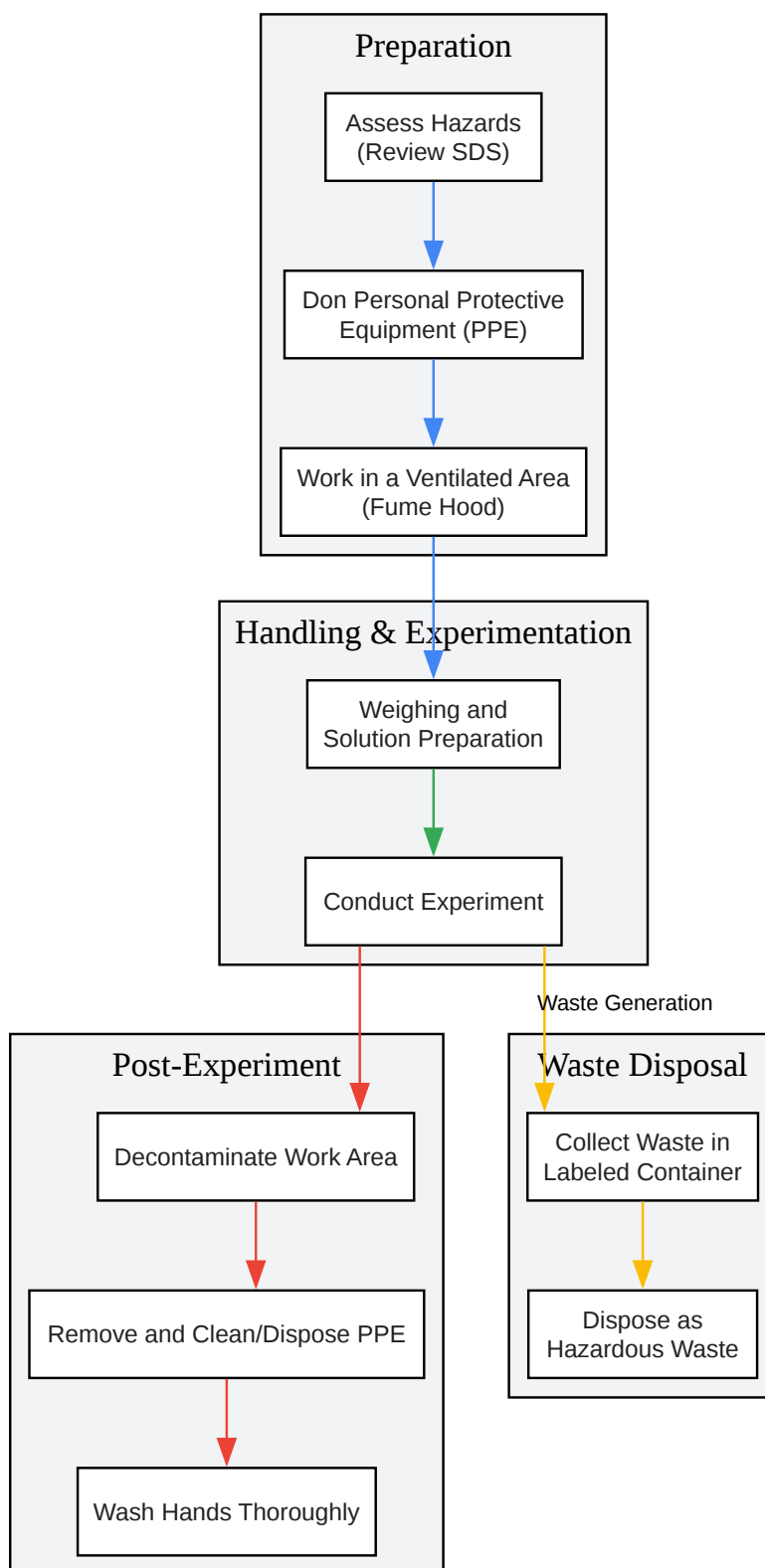
#### 4.4. Disposal

Dispose of **Perylene Red** and any contaminated materials in accordance with local, state, and federal regulations. It is generally recommended to treat it as hazardous waste. Waste should

be collected in a designated, properly labeled hazardous waste container. Do not discharge into drains or the environment.

## Logical Workflow for Safe Handling of Perylene Red

The following diagram illustrates the logical workflow for the safe handling of **Perylene Red** in a laboratory setting, from preparation to disposal.



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### Safe Handling Workflow for **Perylene Red**

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## References

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Address: 3281 E Guasti Rd

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